

An In-Depth Technical Guide to the Safety of Apalutamide-13C,d3

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Compound of Interest

Compound Name: Apalutamide-13C,d3

Cat. No.: B12412576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Apalutamide-13C,d3**. Given that a specific Safety Data Sheet (SDS) for **Apalutamide-13C,d3** is not publicly available, this document synthesizes information from the SDS of the closely related isotopologue, Apalutamide d3, the parent compound Apalutamide, and clinical safety data for the approved drug ERLEADA® (apalutamide). **Apalutamide-13C,d3** is an isotopically labeled version of Apalutamide, used primarily as an internal standard in research and development.^[1] Its chemical and toxicological properties are expected to be nearly identical to the parent compound.

Substance Identification and Hazard Classification

Apalutamide-13C,d3 is the 13C- and deuterium-labeled form of Apalutamide, a potent and competitive androgen receptor (AR) antagonist.^[1] While specific hazard classifications for the labeled compound are not available, the data for Apalutamide provides a reliable surrogate.

Table 1: Chemical Identification

Identifier	Value
Product Name	Apalutamide-13C,d3
Synonyms	ARN-509-13C,d3
Parent Compound CAS	956104-40-8
Apalutamide d3 CAS	1638885-61-6[2]
Parent Molecular Formula	C21H15F4N5O2S
Apalutamide d3 Molecular Formula	C21H12D3F4N5O2S[2]
Parent Molecular Weight	477.4 g/mol
Apalutamide d3 Molecular Weight	480.5 g/mol [2]
Intended Use	For research and development use only.[2] Laboratory chemicals, manufacture of substances.[3]

Table 2: GHS Hazard Classification for Apalutamide

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[3]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3]
Specific Target Organ Toxicity (Repeated Exposure)	-	H373: May cause damage to organs through prolonged or repeated exposure[5]

Note: This classification is for the parent compound, Apalutamide, and should be considered applicable to **Apalutamide-13C,d3**.

Toxicological and Clinical Safety Data

Toxicological data for **Apalutamide-13C,d3** is not available.^[6] However, extensive non-clinical and clinical studies on Apalutamide provide insight into its potential health effects.

Table 3: Summary of Toxicological and Clinical Adverse Effects of Apalutamide

Effect Type	Finding	Source
Hepatotoxicity	In clinical trials, serum aminotransferase elevations were uncommon, transient, and mild. No cases of clinically apparent liver injury with jaundice were reported.[4]	Clinical Trials[4]
Reproductive Toxicity	May damage fertility or the unborn child.[4] Animal studies showed fetal abnormalities and embryo-fetal lethality.[7] Men with female partners of reproductive potential should use effective contraception.[7]	Animal Studies[7]
Carcinogenesis	A 2-year study in male rats showed an increased incidence of Leydig interstitial cell adenoma in the testes.[8] Apalutamide was not carcinogenic in a 6-month study in transgenic mice.[7]	Animal Studies[7][8]
Mutagenesis	Apalutamide did not induce mutations in the bacterial reverse mutation (Ames) assay and was not genotoxic in an in vivo micronucleus test in rats. [5][7]	In vitro / In vivo Assays[5][7]
Common Adverse Reactions (>10%)	Rash (26%), diarrhea, fatigue, nausea, vomiting, hypertension, arthralgia, decreased appetite, weight loss, hot flashes, falls, and fractures.[7][9]	Clinical Trials[7][9]

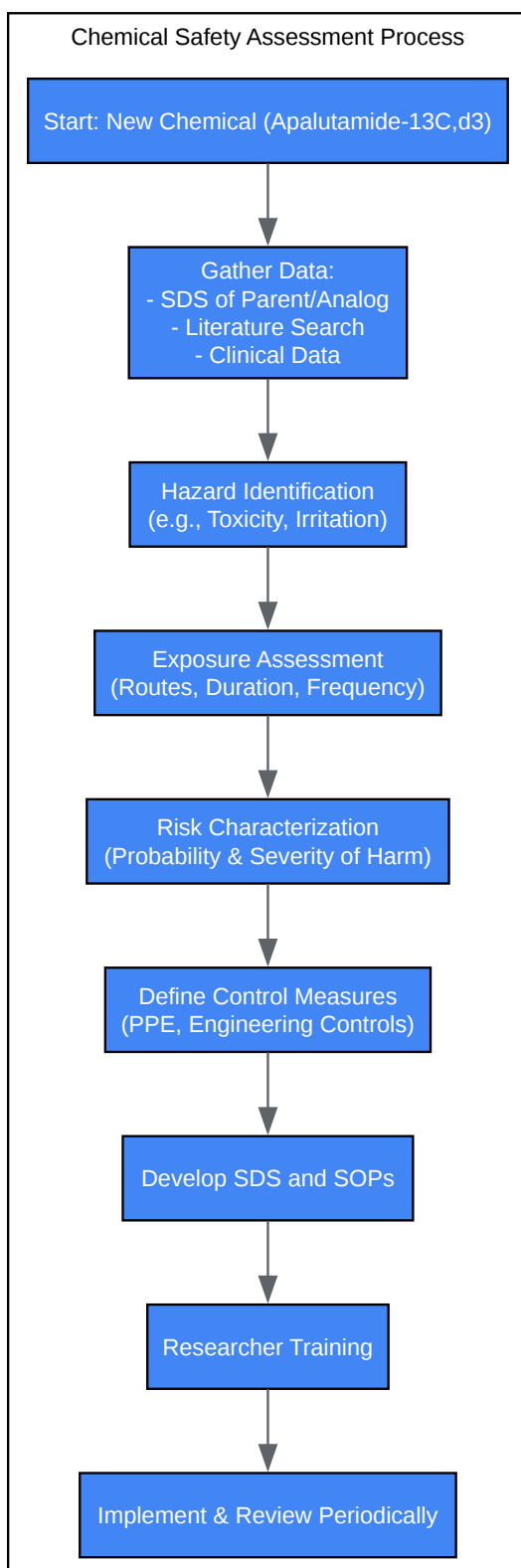
Serious Adverse Reactions	Heart disease, heart attack, stroke, and seizures have been reported. [9] [10]	Clinical Trials [9] [10]
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Experimental Protocols and Workflows

Detailed experimental protocols for the safety assessment of **Apalutamide-13C,d3** are not publicly available. The following workflows represent standard procedures for handling chemical substances of this nature in a research setting.

Logical Workflow for Chemical Safety Assessment

This diagram illustrates the logical steps involved in assessing the safety of a research chemical like **Apalutamide-13C,d3**.



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Caption: Logical workflow for assessing the safety of a new research chemical.

Handling, Storage, and Personal Protection

Proper handling and storage are critical to minimize exposure and maintain the integrity of **Apalutamide-13C,d3**.

Table 4: Handling and Storage Recommendations

Aspect	Recommendation	Citation(s)
Handling	Avoid contact with skin, eyes, and inhalation of dust. [3] [11] Use in a well-ventilated area or with appropriate exhaust ventilation. [3] Do not eat, drink, or smoke when using. [3] Wash hands thoroughly after handling. [3] Caretakers should wear gloves when handling the medication. [9]	[3] [9] [11]
Storage	Store at room temperature (68°F–77°F or 20°C–25°C) or refrigerated (2°C to 8°C). [6] [12] Keep container tightly closed in a dry, well-ventilated place. [11] Protect from light and moisture. [6] [9] [12] Store locked up. [3] [13] Keep out of reach of children and pets. [9] [12]	[3] [6] [9] [11] [12] [13]

Personal Protective Equipment (PPE) Workflow

This workflow outlines the necessary steps for selecting and using PPE when handling **Apalutamide-13C,d3**.

Caption: Standard workflow for selecting and using Personal Protective Equipment (PPE).

First Aid and Emergency Procedures

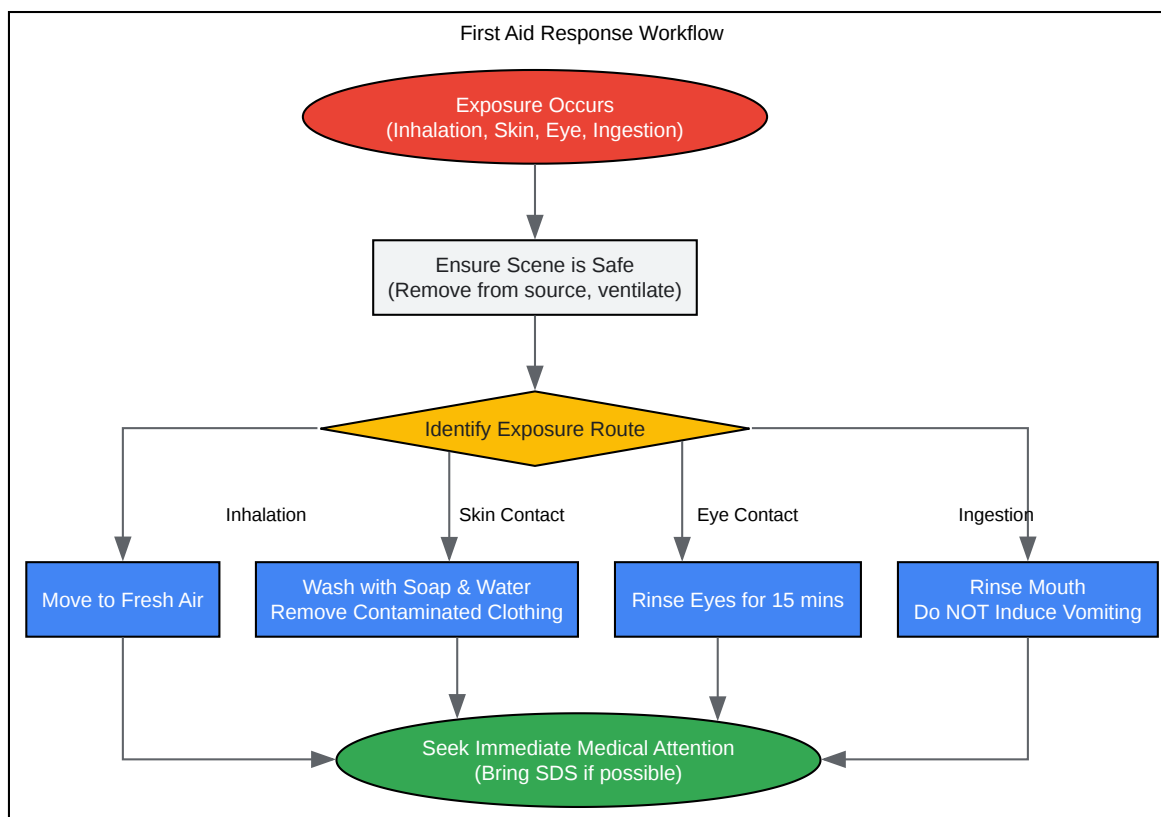
In case of accidental exposure, immediate and appropriate first aid is crucial.

Table 5: First Aid Measures

Exposure Route	First Aid Instructions	Citation(s)
Inhalation	Move the person into fresh air. If necessary, provide artificial respiration or oxygen. Seek medical attention.	[2][3][13]
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	[2][3][6][11]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[2][3][6][13]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical assistance.	[2][3][11]

Emergency First Aid Response Workflow

This diagram shows the sequence of actions to take following an accidental exposure.



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Caption: Sequential actions for a first aid response to chemical exposure.

Physical and Chemical Properties

Limited data is available for **Apalutamide-13C,d3**. The properties of the parent compound are provided as a reference.

Table 6: Physical and Chemical Properties of Apalutamide

Property	Value
Physical State	Solid, white to yellow powder[6]
Solubility	Soluble in DMSO, Dichloromethane, Ethyl Acetate[6]
Conditions to Avoid	Light, heat, flames, sparks, moisture[5][6]
Hazardous Decomposition	Carbon oxides (CO, CO2), Fluorine compounds[6]

Stability and Reactivity

Aspect	Information
Reactivity	No dangerous reactions are known under normal use conditions.[5]
Chemical Stability	Stable under recommended storage conditions.
Incompatible Materials	None known.[5]

Disposal Considerations

Unused material and its container must be disposed of as hazardous waste.

Waste Type	Disposal Method
Product	Dispose of via a licensed chemical destruction plant or controlled incineration with flue gas scrubbing. Do not discharge into sewer systems or contaminate water.[13]
Contaminated Packaging	Containers can be triple-rinsed and offered for recycling or reconditioning. Alternatively, puncture to render unusable.[13]

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